

TMP778: A Deep Dive into its Function as a RORyt Inverse Agonist

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Compound of Interest

Compound Name: TMP780

Cat. No.: B2358868

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Core Function and Mechanism of Action

TMP778 is a potent and selective inverse agonist of the Retinoic acid receptor-related orphan receptor gamma t (RORyt).[1][2] RORyt is a lineage-defining transcription factor crucial for the differentiation and function of T helper 17 (Th17) cells, a subset of T cells implicated in the pathogenesis of numerous autoimmune and inflammatory diseases.[3][4][5]

As an inverse agonist, TMP778 binds to RORyt and reduces its constitutive activity. This action leads to the inhibition of the RORyt-mediated transcriptional network, ultimately suppressing the differentiation of Th17 cells and the production of their signature pro-inflammatory cytokine, Interleukin-17 (IL-17). TMP778 has demonstrated high selectivity, with genome-wide transcriptional profiling showing minimal effects on genes unrelated to the Th17 transcriptional signature.

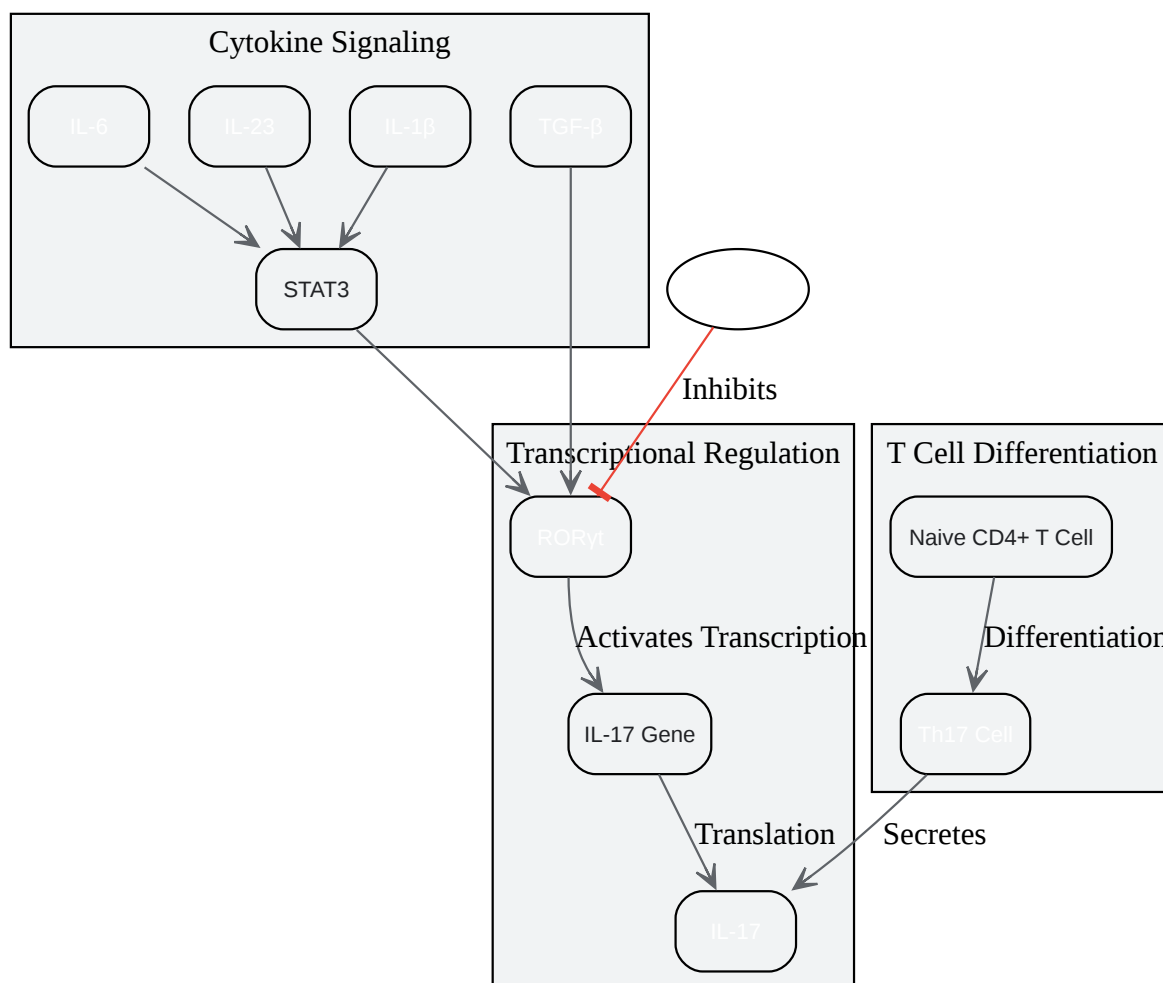
Quantitative Data Summary

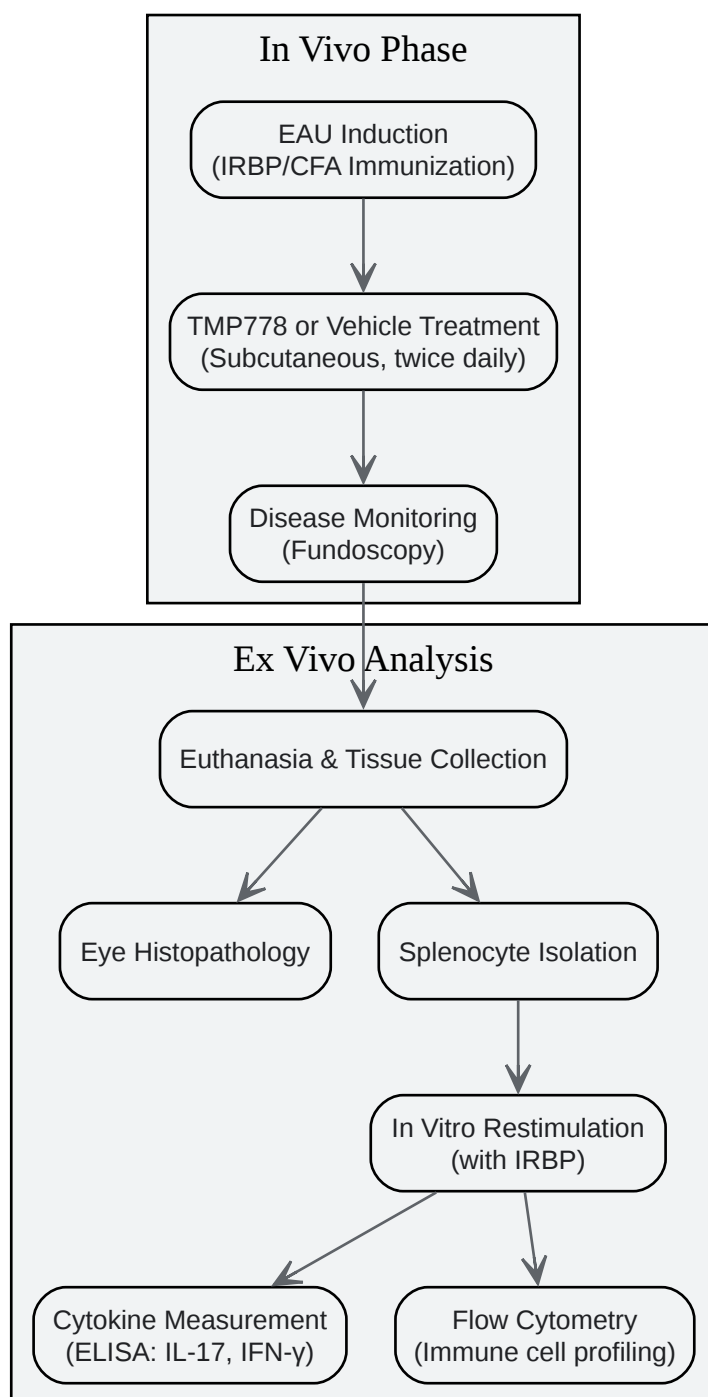
The potency and selectivity of TMP778 have been quantified across various in vitro assays.

Assay Type	Target	IC50 Value	Reference
FRET Assay	RORyt	7 nM	
FRET Assay	RORyt	5 nM	
RORy Assay	RORyt	17 nM	
IL-17F Promoter Assay	RORyt	63 nM	
IL-17 Secretion (Th17 cells)	RORyt	0.03 μ M (30 nM)	
IL-17 Secretion (Tc17 cells)	RORyt	0.005 μ M (5 nM)	
Mouse Th17 Differentiation	RORyt	0.1 μ M	
Mouse IL-17A Production	RORyt	0.1 μ M	

Signaling Pathway

TMP778 exerts its function by intervening in the RORyt-mediated signaling pathway, which is central to Th17 cell differentiation and function. The following diagram illustrates the simplified signaling cascade and the point of intervention by TMP778.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. Small molecule inhibitors of RORyt for Th17 regulation in inflammatory and autoimmune diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Small molecules targeting RORyt inhibit autoimmune disease by suppressing Th17 cell differentiation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The Th17 immune response is controlled by the Rel–RORy–RORyT transcriptional axis - PMC [pmc.ncbi.nlm.nih.gov]
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